

Application Notes and Protocols for the Analysis of Promethazine Sulfoxide

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Compound of Interest

Compound Name: Promethazine Sulfoxide-d6

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This document provides detailed methodologies for the analysis of Promethazine Sulfoxide, a primary metabolite of the first-generation antihistamine, Promethazine. The protocols are intended for researchers, scientists, and drug development professionals involved in pharmacokinetic studies, drug metabolism research, and veterinary drug residue analysis.

Introduction

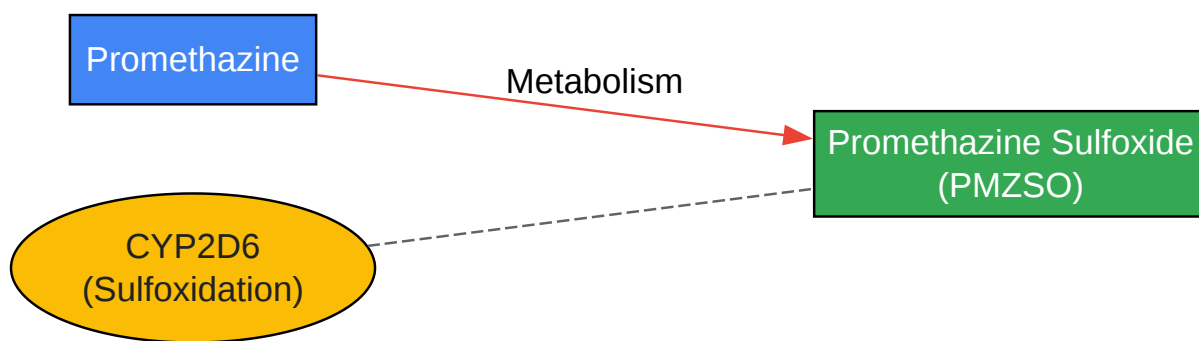
Promethazine is a phenothiazine derivative with antihistaminic, sedative, and antiemetic properties. Its metabolism in humans and other species primarily occurs in the liver, where it is converted to metabolites including Promethazine Sulfoxide (PMZSO) and Nor1-promethazine (Nor1PMZ).[1][2] The primary enzyme responsible for the formation of Promethazine Sulfoxide is Cytochrome P450 2D6 (CYP2D6).[2] Accurate and sensitive quantification of Promethazine and its metabolites is crucial for understanding its pharmacokinetic profile and ensuring food safety in the case of veterinary applications.[1]

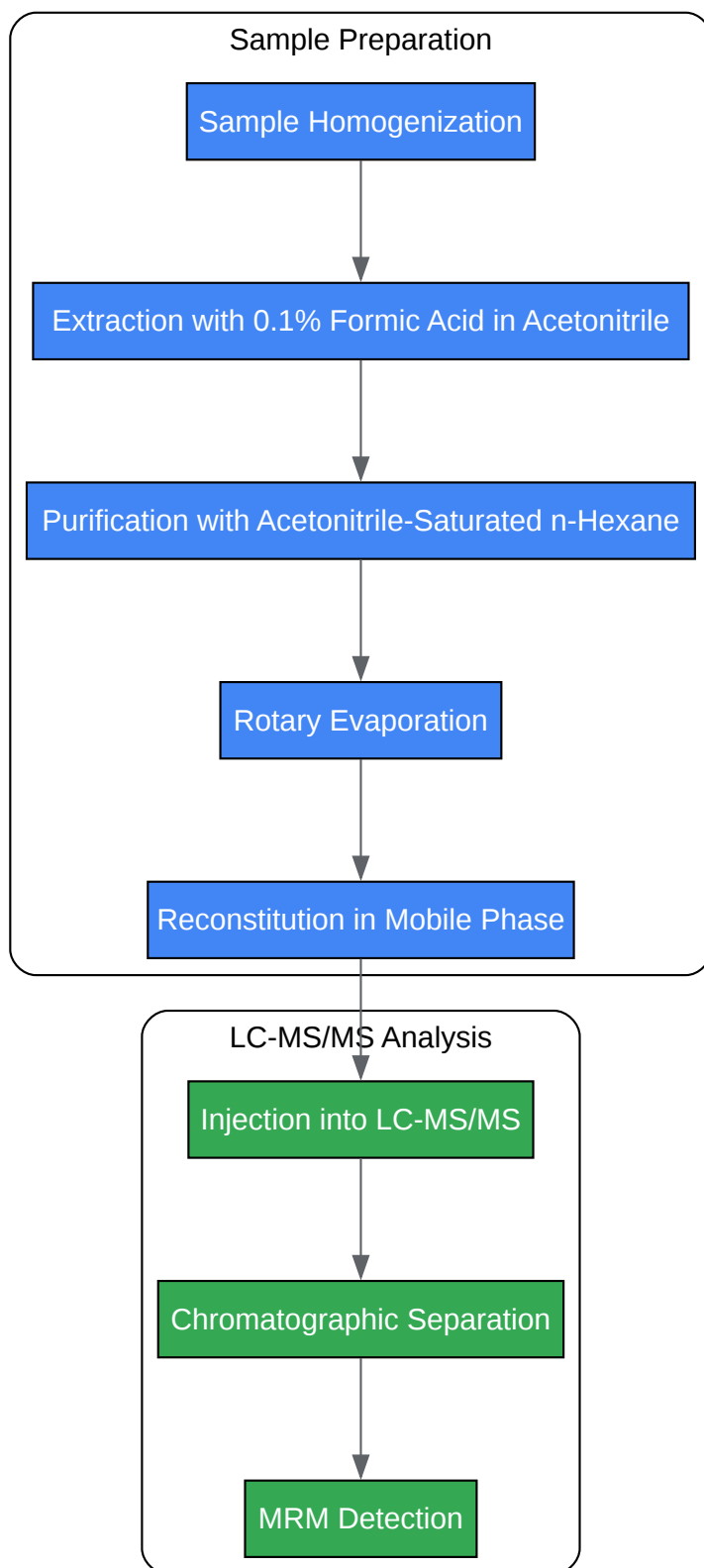
This application note details a validated liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the determination of Promethazine Sulfoxide in biological matrices.[1][3] Additionally, it provides guidance on the development of a method utilizing a deuterated internal standard, **Promethazine Sulfoxide-d6**.

Metabolic Pathway of Promethazine

Promethazine undergoes several metabolic transformations, with sulfoxidation being a major pathway. The diagram below illustrates the formation of Promethazine Sulfoxide from

Promethazine.





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References

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